

# Application Notes: Preparation and Stabilization of Carbomer 941 Gels

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbomer 941

Cat. No.: B606477

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## Introduction

**Carbomer 941** is a cross-linked polyacrylic acid polymer that serves as a high-efficiency gelling agent, emulsifier, and suspending agent.[1][2] It is widely utilized in the pharmaceutical and cosmetic industries to create clear, stable gels with long-flow characteristics and low relative viscosity.[1][3] This document provides detailed protocols for the preparation of stable **Carbomer 941** gels, including quantitative data on formulation parameters and methodologies for stability testing.

## Mechanism of Gelation

**Carbomer 941** is a dry, white, acidic powder with a pH of approximately 3 in a 1% aqueous dispersion.[2] The polymer chains are tightly coiled in their acidic state. To achieve thickening and gel formation, the Carbomer must be neutralized with a suitable base. This neutralization ionizes the carboxylic acid groups, leading to electrostatic repulsion between the polymer chains. This repulsion causes the polymer to uncoil and swell significantly, entrapping the solvent and forming a stable gel matrix.

## Key Formulation & Stability Considerations

- **Dispersion:** Proper dispersion of **Carbomer 941** powder is critical to avoid the formation of "fish eyes" or agglomerates, which are difficult to hydrate. High-shear mixing can be employed, but excessive shear after neutralization can permanently reduce viscosity.

- **Neutralization:** The pH of the final gel is a critical parameter affecting its viscosity and stability. The optimal pH range for Carbomer gels is typically between 6 and 8. Common neutralizing agents include sodium hydroxide (NaOH), potassium hydroxide (KOH), and triethanolamine (TEA).
- **Concentration:** The viscosity of the gel is directly proportional to the concentration of **Carbomer 941**. Typical use levels range from 0.1% to 0.6% w/w.
- **Additives:** The presence of electrolytes (salts) can significantly reduce the viscosity of the gel by shielding the ionic charges on the polymer backbone, leading to a collapse of the gel network. The addition of humectants like glycerin and propylene glycol can be beneficial for the final product's properties and can also aid in the initial dispersion of the Carbomer powder.
- **Stability:** **Carbomer 941** gels are susceptible to degradation by UV light, which can cause a loss of viscosity. The use of UV absorbers or opaque packaging is recommended for long-term stability. Gels also exhibit excellent freeze-thaw stability.

## Data Presentation

The following tables summarize the quantitative data related to the preparation and characterization of **Carbomer 941** gels.

Table 1: Viscosity of **Carbomer 941** Gels at Various Concentrations

<b>Carbomer 941 Concentration (% w/w)</b>	<b>Neutralizer (TEA)</b>	<b>Final pH</b>	<b>Viscosity (mPa·s)</b>
0.2	q.s. to pH 7.0	7.0	~2,000 - 4,000
0.4	q.s. to pH 7.0	7.0	~4,000 - 8,000
0.5	q.s. to pH 7.0	7.0	4,000 - 11,000
0.6	q.s. to pH 7.0	7.0	~9,000 - 15,000

Note: Viscosity is dependent on the specific batch of **Carbomer 941**, the neutralizer used, and the shear rate during measurement.

Table 2: Effect of pH on the Viscosity of a 0.5% **Carbomer 941** Gel

pH	Viscosity (mPa·s)	Observations
3.0	< 100	Unneutralized, low viscosity dispersion.
5.0	~3,000	Gel formation begins.
6.0	~8,000	High viscosity, clear gel.
7.0	~9,500	Near-maximum viscosity.
8.0	~9,000	Stable, high viscosity gel.
9.0	~7,500	Viscosity begins to decrease.
> 11.0	Significantly Reduced	Gel structure may be compromised.

## Experimental Protocols

### Protocol 1: Preparation of a 0.5% w/w **Carbomer 941** Gel

#### Materials:

- **Carbomer 941** powder
- Deionized water
- Triethanolamine (TEA) or 10% w/v Sodium Hydroxide (NaOH) solution
- Glycerin (optional, as a humectant and dispersing aid)
- Beakers
- Overhead stirrer with a propeller blade

- pH meter
- Analytical balance

#### Methodology:

- Dispersion:
  - Weigh the required amount of deionized water into a beaker.
  - If using glycerin, add it to the water and stir until uniform. A common ratio is 2 parts glycerin to 1 part **Carbomer 941**.
  - While stirring the water (or water-glycerin mixture) at a moderate speed (e.g., 800-1200 rpm) to create a vortex, slowly and carefully sprinkle the **Carbomer 941** powder into the vortex. Avoid dumping the powder in all at once to prevent clumping.
  - Continue stirring for 15-30 minutes, or until the Carbomer is fully dispersed and hydrated, and the solution is free of lumps. The dispersion will appear translucent and slightly viscous.
- Neutralization:
  - Reduce the stirring speed to minimize air entrapment.
  - Slowly add the neutralizing agent (TEA or 10% NaOH) dropwise to the Carbomer dispersion while monitoring the pH.
  - Continue adding the neutralizer until the target pH of 6.5-7.5 is reached. The gel will form and the viscosity will increase significantly.
  - Stir gently for another 10-15 minutes to ensure homogeneity.
- Deaeration:
  - Allow the gel to stand for several hours, or overnight, to allow any entrapped air bubbles to rise to the surface and dissipate. For faster deaeration, a desiccator connected to a vacuum pump can be used.

## Protocol 2: Stability Testing of **Carbomer 941** Gel

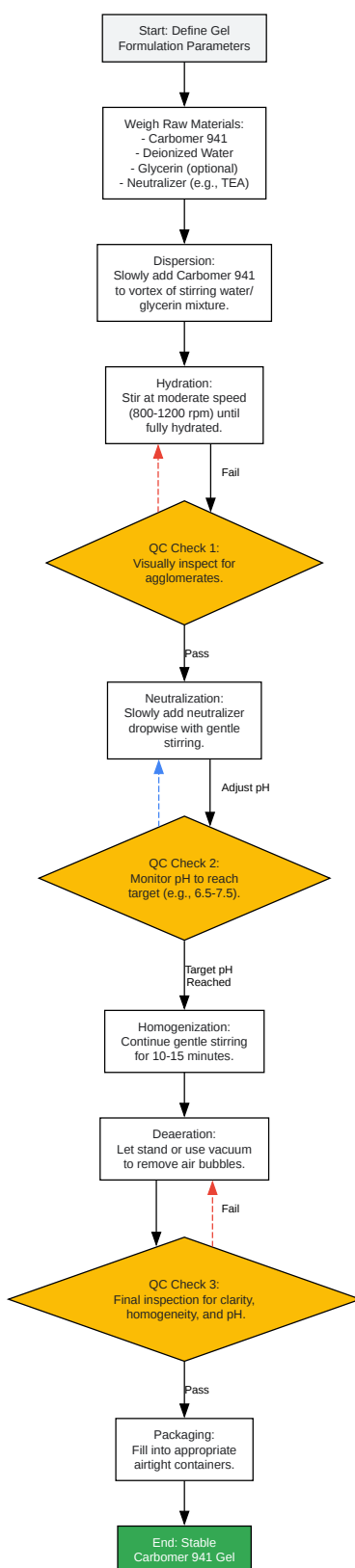
### Methodology:

- Sample Preparation: Prepare a batch of **Carbomer 941** gel according to Protocol 1. Package the gel in airtight, transparent, and opaque containers for different tests.
- Initial Characterization (Time 0):
  - Macroscopic Evaluation: Visually inspect the gel for color, clarity, homogeneity, and the presence of any phase separation or crystallization.
  - pH Measurement: Determine the initial pH of the gel using a calibrated pH meter.
  - Viscosity Measurement: Measure the viscosity using a rotational viscometer with an appropriate spindle and speed. Record the temperature of the sample.
- Accelerated Stability Study:
  - Store the samples in a stability chamber at  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $75\% \text{ RH} \pm 5\% \text{ RH}$  for a period of 3 to 6 months.
  - At specified time points (e.g., 1, 2, 3, and 6 months), withdraw samples and repeat the characterization tests outlined in step 2.
- Freeze-Thaw Cycling:
  - Subject the samples to three to five freeze-thaw cycles, where each cycle consists of freezing the sample at  $-20^{\circ}\text{C}$  for 24 hours, followed by thawing at room temperature ( $25^{\circ}\text{C}$ ) for 24 hours.
  - After the final cycle, perform the characterization tests.
- UV Light Stability:
  - Expose the samples in transparent containers to a controlled UV light source for a specified duration.

- A control sample should be kept in an opaque container under the same temperature conditions.
- At the end of the exposure period, perform the characterization tests on both the exposed and control samples.

## Visualization of Experimental Workflow

Below is a diagram illustrating the logical workflow for the preparation of a stable **Carbomer 941** gel.



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Caption: Workflow for **Carbomer 941** Gel Preparation.

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- To cite this document: BenchChem. [Application Notes: Preparation and Stabilization of Carbomer 941 Gels]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606477#protocol-for-preparing-a-stable-carbomer-941-gel>]

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